

synthesis protocol for Vanadium(II) bromide

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Compound Focus: Vanadium(II) bromide

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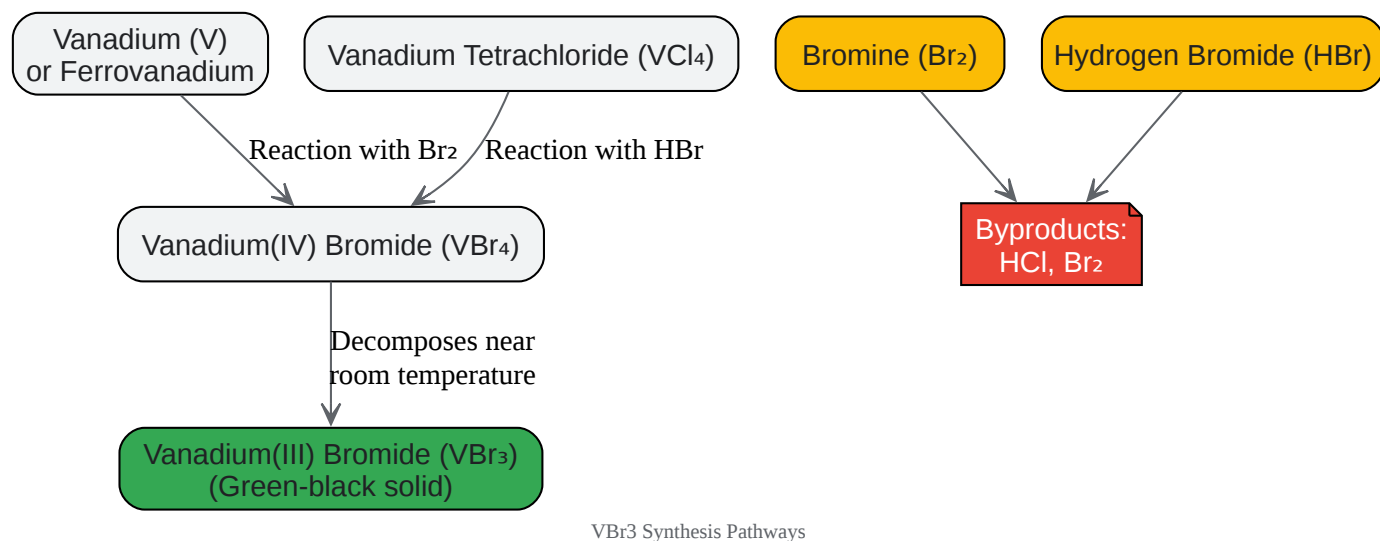
Synthesis Protocols for Vanadium Bromides

The synthesis of VBr_2 typically involves the reduction of Vanadium(III) Bromide (VBr_3). The table below summarizes the two main methods found in the literature.

Method	Description	Key Reaction	Notes
Reduction of VBr_3 [1]	Reduction of vanadium(III) bromide with hydrogen gas.	$VBr_3 + 1/2 H_2 \rightarrow VBr_2 + HBr$	This is the standard method for producing VBr_2 [1].
Direct Bromination [2]	Reaction of elemental vanadium with bromine. This first yields VBr_4 , which decomposes to VBr_3 . The provided source does not detail further reduction to VBr_2 .	$2 V + 3 Br_2 \rightarrow 2 VBr_3$	This is a primary method for preparing the precursor, VBr_3 [2].

Precursor Synthesis: Vanadium(III) Bromide (VBr_3)

The synthesis of the precursor, VBr_3 , is a critical first step. The workflow below outlines the two common synthetic paths.



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Characterization of VBr₃: The resulting VBr₃ is a green-black, hygroscopic solid with a polymeric structure where vanadium is in an octahedral environment [2]. It is soluble in water, giving a green solution, and can form adducts with solvents like THF [2].

Physicochemical Properties of Vanadium Bromides

The table below summarizes key properties of VBr₂ and its precursor VBr₃ for easy comparison and reference in experimental planning [2] [1] [3].

Property	Vanadium(II) Bromide (VBr ₂)	Vanadium(III) Bromide (VBr ₃)
Chemical Formula	VBr ₂	VBr ₃
Molar Mass	210.75 g/mol	290.654 g/mol
Appearance	Light-brown solid	Green-black solid

Property	Vanadium(II) Bromide (VBr ₂)	Vanadium(III) Bromide (VBr ₃)
Density	4.58 g/cm ³	4 g/cm ³
Melting Point	827 °C	Decomposes at ~500 °C (forming VBr ₄ gas)
Boiling Point	1227 °C	-
Solubility in Water	Reacts	Soluble (green color)
Crystal Structure	Trigonal (CdI ₂ structure)	Octahedral (R3c space group)
Magnetic Susceptibility	+3230.0·10 ⁻⁶ cm ³ /mol	+2890.0·10 ⁻⁶ cm ³ /mol

Experimental Considerations and Limitations

- **Lack of Granular Detail:** The found protocols are foundational but lack granular experimental details such as precise molar ratios, reaction vessel setup, temperature ramping rates, and purification procedures [2] [1].
- **Safety Considerations:** The synthesis involves handling reactive and corrosive substances like bromine and hydrogen bromide at elevated temperatures. Conducting these reactions requires appropriate equipment like sealed tubes or Schlenk lines and rigorous safety protocols.

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References

1. Vanadium(II) bromide - Wikipedia [en.wikipedia.org]
2. Vanadium(III) bromide - Wikipedia [en.wikipedia.org]

3. Vanadium(II) bromide of Chemistry Topics | Question AI [questionai.com]

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